characterization techniques for TCO-PEG1-Val-Cit-PAB-OH ADCs.

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Compound of Interest

Compound Name:	*TCO-PEG1-Val-Cit-PAB-OH*
Cat. No.:	*B8114151*

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Characterization Techniques for TCO-PEG1-Val-Cit-PAB-OH ADCs

Application Note & Protocol Guide

Introduction

The integration of Trans-Cyclooctene (TCO) moieties into Antibody-Drug Conjugates (ADCs) represents a shift from stochastic conjugation to precise, bioorthogonal "click" chemistry strategies.[1] The linker system **TCO-PEG1-Val-Cit-PAB-OH** combines two powerful functionalities:

- TCO Handle: An ultrafast bioorthogonal handle for Inverse Electron Demand Diels-Alder (IEDDA) reactions (e.g., for pre-targeting applications or site-specific conjugation).
- Val-Cit-PAB: A cathepsin B-cleavable dipeptide linker with a self-immolative p-aminobenzyl (PAB) spacer for intracellular payload release.[2]

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Characterizing ADCs bearing this linker presents unique challenges. Unlike standard maleimide-ADCs, TCO-ADCs are metastable; the TCO ring possesses significant ring strain (~26 kcal/mol) and can isomerize to the unreactive cis-cyclooctene (CCO) isomer or degrade in the presence of thiols. Furthermore, the hydrophobicity of the TCO ring can induce antibody aggregation.

This guide details the essential physicochemical and functional assays required to validate the integrity, stability, and reactivity of **TCO-PEG1-Val-Cit-PAB-OH** ADCs.

Module 1: Physicochemical Characterization

Hydrophobic Interaction Chromatography (HIC-HPLC)

Objective: Determine Drug-to-Antibody Ratio (DAR) and assess hydrophobicity-driven aggregation. Rationale: TCO is significantly more hydrophobic than standard linkers. HIC separates ADC species based on the number of TCO linkers attached, preserving the native antibody structure.

- Critical Insight: TCO-ADCs often exhibit higher retention times than Maleimide-ADCs. Resolution loss in HIC often indicates TCO-induced aggregation or "sticky" hydrophobic patches.

Data Presentation: HIC Profile Interpretation

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Peak ID	Retention Time (min)	Species Identity	Interpretation
Peak 1	2.5 - 3.0	DAR 0 (Naked mAb)	Unconjugated antibody. High % indicates low conjugation efficiency.
Peak 2	5.0 - 6.0	DAR 2	Two TCO linkers. Usually the major species in site-specific conjugations.
Peak 3	8.5 - 9.5	DAR 4	Four TCO linkers. Higher hydrophobicity. [3][4][5][6]
Broad Hump	> 12.0	Aggregates	Irreversible aggregates driven by TCO hydrophobicity.

Native Mass Spectrometry (Native MS)

Objective: Confirm covalent attachment and total mass distribution. Rationale: Unlike reducing MS (which breaks disulfides), Native MS preserves the non-covalent interactions, allowing observation of the intact antibody-linker complex.

- Note: The mass shift for **TCO-PEG1-Val-Cit-PAB-OH** (approx. 600-800 Da depending on exact termination) must be calculated precisely.

Module 2: Functional Integrity of the TCO Handle (The "Click" Potential)

This is the most critical quality attribute for this specific ADC class. If the TCO isomerizes to cis-cyclooctene (CCO), the ADC is biologically inert for click reactions.

"Active" DAR Determination via Tetrazine Titration

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Principle: TCO reacts instantaneously with Tetrazines (Tz). By titrating the ADC with a specific Tetrazine dye (e.g., Methyl-Tetrazine or H-Tetrazine) and monitoring the disappearance of the Tetrazine absorbance (at ~520 nm), we can calculate the moles of active TCO available.

Protocol: Tetrazine Titration Kinetics

Materials:

- TCO-ADC Sample (known protein concentration).
- Reference Tetrazine: 3,6-di(2-pyridyl)-1,2,4,5-tetrazine (Absorbance max ~520 nm,

  in PBS).
- Buffer: PBS pH 7.4.[7][8]

Step-by-Step Methodology:

- Preparation: Prepare a 10 mM stock of Tetrazine in DMSO. Dilute to 50 µM in PBS.
- Baseline: Measure Absorbance at 520 nm (

) of the 50 µM Tetrazine solution.
- Reaction: Add a known molar excess of TCO-ADC to the cuvette.
  - Note: The reaction is diffusion-controlled (

).
- Monitoring: Monitor the decay of absorbance at 520 nm until it plateaus (

).
- Calculation:

Isomerization Stability Assay

Objective: Quantify the rate of TCO

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CCO conversion under storage or serum conditions. Workflow:

- Incubate TCO-ADC in Mouse Serum or PBS at 37°C.
- At time points (0, 4, 24, 48 hrs), pull aliquots.
- Perform Tetrazine Titration (as above).
- Plot Active DAR vs. Time.
- Pass Criteria: >85% Active TCO retained after 24h in serum.

Module 3: Biological Release (Val-Cit Cleavage)

The Val-Cit-PAB linker is designed to release the payload upon internalization into lysosomes. [2]

Cathepsin B Cleavage Assay

Objective: Verify that the TCO attachment does not sterically hinder the enzyme's access to the Val-Cit bond.

Protocol: Enzymatic Release

Materials:

- Recombinant Human Cathepsin B (active).[9]
- Activation Buffer: 25 mM MES, pH 5.0, 1 mM DTT (DTT is required to activate the enzyme's cysteine active site).
- Analysis: RP-HPLC.

Step-by-Step Methodology:

- Activation: Incubate Cathepsin B (10 µg/mL) in Activation Buffer at 37°C for 15 minutes.
- Reaction Setup: Mix TCO-ADC (10 µM) with Activated Cathepsin B.
  - Control: TCO-ADC in buffer without enzyme.

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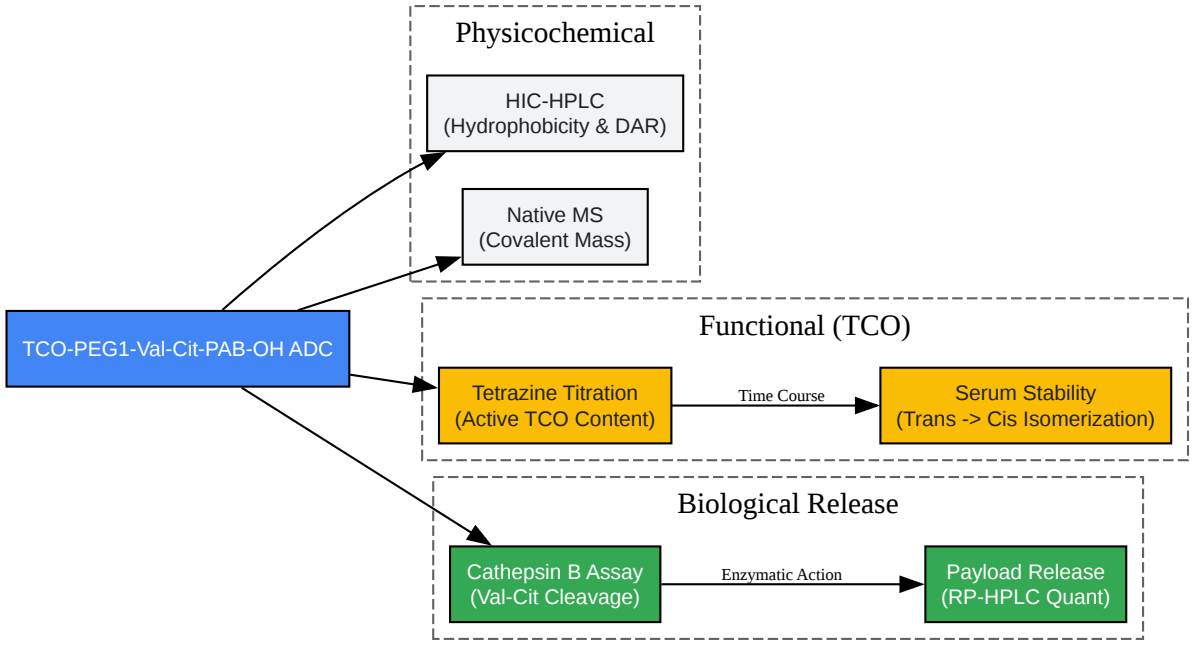
- Incubation: Incubate at 37°C.
- Sampling: Take aliquots at 0, 1, 2, 4, and 24 hours.
- Quenching: Add equal volume of ice-cold Methanol or 1% Formic Acid to stop the reaction.
- Analysis: Inject supernatant onto RP-HPLC (C18 column).
  - Monitor: Appearance of the free payload (or PAB-OH intermediate if PAB elimination is slow) and disappearance of the intact Linker-ADC peak.

Visualization: Characterization Workflow



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Caption: Integrated workflow for physicochemical, functional (click-reactivity), and biological (release) characterization of TCO-ADCs.

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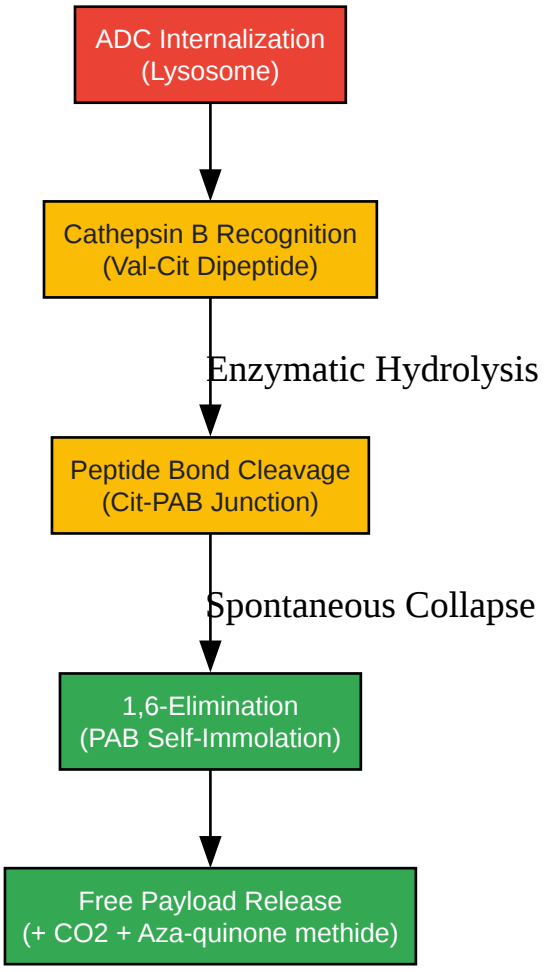
Visualization: Mechanism of Action & Release



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Caption: The cascade of events triggered by lysosomal Cathepsin B, leading to the self-immolation of the PAB spacer and drug release.

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